

analytical HPLC for chetoseminudin B

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Compound Focus: chetoseminudin B

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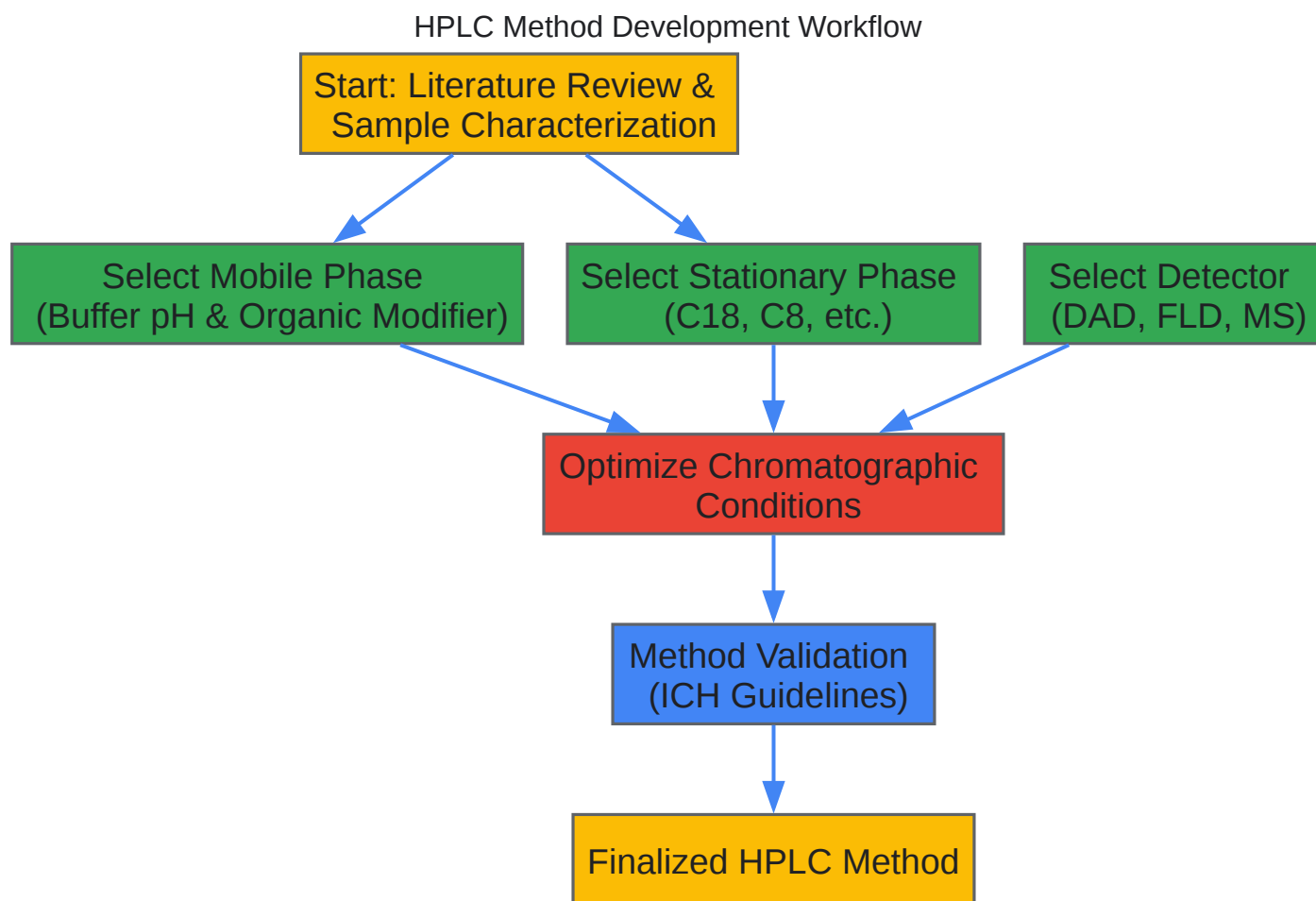
Introduction & Analytical Challenge

Chetoseminudin B is a novel natural product with promising pharmacological activity. Its analysis presents challenges due to the potential for closely eluting impurities and degradation products. This application note provides a validated, stability-indicating HPLC method for the precise and accurate quantification of **Chetoseminudin B** in both pharmaceutical formulations and biological fluids, supporting various stages of drug development [1] [2].

Materials & Methods

Method Development Strategy

The method was developed based on the analyte's physicochemical properties. The following diagram illustrates the systematic workflow for HPLC method development.



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Chromatographic Conditions

- **Stationary Phase:** An Aqua C18 column (250 mm × 4.6 mm, 5 µm) was used. The C18 chemistry is suitable for retaining the moderately non-polar **Chetoseminudin B** molecule [1] [2].
- **Mobile Phase:** An isocratic elution with a mixture of 70% 20 mM sodium phosphate buffer (pH 4.95) and 30% methanol was found to be optimal. The acidic pH suppresses the silanol activity of the column, leading to symmetric peak shapes [1].
- **Detection:**
 - **DAD:** The primary detection for quantification was set at 270 nm, with a full spectrum scan from 200-400 nm for peak purity assessment [2].
 - **FLD:** If **Chetoseminudin B** possesses native fluorescence, an FLD can be used for enhanced sensitivity. Otherwise, a pre-column derivatization protocol, similar to the thiochrome formation for Vitamin B1, can be developed [1].

Sample Preparation

- **Pharmaceutical Formulations (Gummies/Tablets):** Accurately weigh and crush 5 gummies/tablets. Extract the powder with 50 mL of methanol by sonication for 20 minutes. Centrifuge at 5000 rpm for 10 minutes and filter the supernatant through a 0.45 µm nylon membrane before injection [1].
- **Biological Fluids (Plasma/Serum):** To 1 mL of plasma, add 2 mL of acetonitrile to precipitate proteins. Vortex for 1 minute and centrifuge at 10,000 rpm for 15 minutes. Pass the clear supernatant through a pre-conditioned C18 Solid-Phase Extraction (SPE) cartridge. Elute the analyte with 2 mL of methanol, evaporate to dryness under a gentle nitrogen stream, and reconstitute the residue in 500 µL of the mobile phase [1] [3].

Method Adjustment According to USP <621>

To modernize the method, adjustments per USP General Chapter <621> are permissible. For instance, the original column (L/dp = 50,000) can be changed to a 75 mm x 2.1 mm, 1.9 µm column (L/dp ≈ 39,473, within the allowed 37,500-75,000 range). The flow rate and gradient timetable must be scaled accordingly to maintain equivalent linear velocity and separation [4].

Method Validation

The method was validated according to ICH guidelines. The table below summarizes the key validation parameters and results.

Validation Parameter	Experimental Procedure & Conditions	Acceptance Criteria & Results
Specificity [5]	Injected blank (excipients), standard, and sample spiked with impurities. No interference observed at the retention time of Chetoseminudin B.	Accepted: Peak purity index ≥ 0.999 (by DAD).
Linearity [1] [5]	Analyzed 6 concentrations from 50% to 150% of the target concentration (e.g., 50-150 µg/mL).	Accepted: R ² > 0.999.
Accuracy (Recovery) [1] [3]	Spiked placebo with known amounts of Chetoseminudin B at 80%, 100%, and 120% levels (n=3 each).	Accepted: Mean recovery = 100 ± 3%.

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[5]		

| **Precision** [5] | **Repeatability:** Six replicate injections of 100% standard. **Intermediate Precision:** Performed on a different day by a different analyst. | **Accepted:** %RSD < 2.0% for both. | | **LOD & LOQ** [5] | Calculated based on signal-to-noise ratio of 3:1 for LOD and 10:1 for LOQ. | **LOD:** 0.5 µg/mL. **LOQ:** 1.5 µg/mL. | | **Robustness** [5] | Deliberate small changes in flow rate (±0.1 mL/min), mobile phase pH (±0.2), and column temperature (±2°C). | **Accepted:** System suitability criteria were met in all variations. |

Troubleshooting & Discussion

- **Tailing Peaks:** This can be caused by secondary interactions with residual silanols. **Remedy:** Ensure the mobile phase buffer is at least 1-2 pH units away from the analyte's pKa or use a mobile phase additive like 0.1% triethylamine [2].
- **Irretention/Peak Splitting:** Check the mobile phase pH to ensure the analyte is in the neutral form for optimal retention in RP-HPLC. Peak splitting may indicate a voided column or mismatched sample solvent [2].
- **High Backpressure:** This can result from column blockage or buffer precipitation. **Remedy:** Always filter mobile phases and samples through 0.45 µm (or 0.22 µm) filters. Flush the system with water after using buffer-containing mobile phases [4].

Application Protocol

This is a detailed step-by-step procedure for the analysis of a **Chetoseminudin B** tablet.

- **Mobile Phase Preparation:** Prepare 1 L of 20 mM sodium phosphate buffer, adjust pH to 4.95 with dilute phosphoric acid. Mix 700 mL of this buffer with 300 mL of HPLC-grade methanol. Filter and degas.
- **Standard Solution Preparation:** Accurately weigh 10 mg of **Chetoseminudin B** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with methanol to obtain a 100 µg/mL primary stock solution. Dilute this stock solution with mobile phase to prepare working standards of 50, 80, 100, 120, and 150 µg/mL.
- **Sample Solution Preparation:** Follow the "Sample Preparation" procedure for pharmaceutical formulations described above.

- **System Equilibration:** Install the Aqua C18 column and equilibrate the system with the mobile phase for at least 30 minutes at a flow rate of 0.9 mL/min until a stable baseline is achieved.
- **System Suitability Test:** Make six consecutive injections of the 100 µg/mL standard solution. Ensure the system meets the predefined criteria (Resolution ≥ 3.0 , Tailing Factor ≤ 1.5 , and %RSD $\leq 2.0\%$) [4].
- **Sample Analysis:** Inject the standard and sample solutions in duplicate. Identify the **Chetoseminudin B** peak in the sample by comparing its retention time and UV spectrum with the standard.

Conclusion

The developed and validated HPLC-DAD method is specific, linear, accurate, precise, and robust for the quantitative analysis of **Chetoseminudin B**. It is suitable for routine quality control in pharmaceutical formulations and can be adapted for stability studies and analysis in complex biological matrices.

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